

# MEN 10208 Binding Affinity and Receptor Profile

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## Compound Focus: Men 10208

CAS No.: 129781-07-3

Cat. No.: S534958

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**MEN 10208** is identified as a neurokinin A (NKA) antagonist with low affinity for a specific subtype of the NK2 receptor (NK2R) [1] [2]. The table below summarizes its known receptor binding profile.

Property	Description / Value
Receptor Target	Neurokinin NK2 Receptor (NK2R) [3]
Ligand	Neurokinin A (NKA) [1] [2]
Biological Activity	Antagonist [1] [2]
Reported Affinity	Low affinity for the bovine/stomach NK2 receptor subtype [1] [2]
Comparative Antagonist	MEN 10207 (high affinity for the same receptor) [1] [2]
Functional Assay	Inhibition of neurokinin A-induced polyphosphoinositide hydrolysis [1] [2]

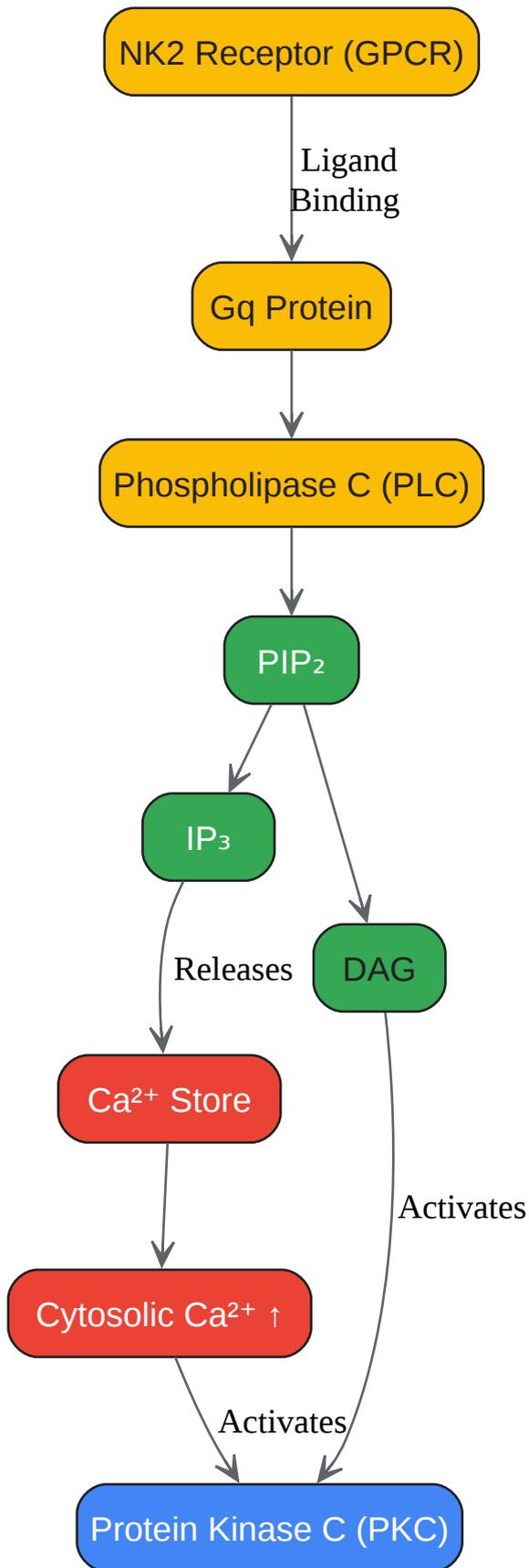
## Experimental Context and Signaling Pathway

The primary data on **MEN 10208** comes from competitive radioligand binding assays and second messenger functional assays conducted in the early 1990s [1] [2].

- Cellular Model:** The studies used SKLKB82#3 cells, a murine fibroblast cell line transfected with a cDNA encoding the **bovine NK2 receptor** [1] [2].

- **Key Finding:** The different affinities of **MEN 10208** and MEN 10207 led researchers to propose that the protein expressed in these fibroblasts represents a **distinct NK2 receptor subtype** [1] [2]. This highlights the role of such antagonists in pharmacologically characterizing receptor variations.

NK2 receptors are G-protein coupled receptors (GPCRs). Their activation typically triggers the signaling pathway shown in the diagram below.



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Neurokinin A binding to NK2 receptor triggers Gq protein activation and downstream signaling [3].

## Research Considerations

- **Data Currency:** The most specific data on **MEN 10208**'s binding affinity is from **1992** [1] [2]. The field of neurokinin receptor pharmacology has likely advanced significantly since then.
- **Limited Protocol Details:** The search results confirm the use of **competitive radioligand binding assays** but do not provide granular methodological details like specific buffer compositions, radioligands used, or separation techniques [1] [2].
- **Find Updated Information:** For contemporary research, I suggest searching recent literature on platforms like **PubMed** or **Google Scholar** using terms such as "NK2 receptor antagonist recent advances," "tachykinin receptor pharmacology," or "**MEN 10208**" to find newer citations or related compounds.
- **Explore Modern Techniques:** Current binding affinity studies may use advanced methods like **Microscale Thermophoresis (MST)**, which can work with membrane proteins in near-native environments [4].

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## References

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